

Technical Support Center: Managing Gallium Trichloride Dissolution

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Compound of Interest

Compound Name: Gallium trichloride

Cat. No.: B089036

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals working with **Gallium trichloride** (GaCl_3). The following troubleshooting guides and frequently asked questions (FAQs) address common issues related to the exothermic nature of its dissolution.

Frequently Asked Questions (FAQs)

Q1: Why does the dissolution of **Gallium trichloride** in water generate so much heat?

A1: The dissolution of **Gallium trichloride** (GaCl_3) in water is a highly exothermic process due to the strong interaction between the Ga^{3+} ions and water molecules. This process involves the hydration of the gallium ions to form hexaqua gallium(III) ions, $[\text{Ga}(\text{H}_2\text{O})_6]^{3+}$. The formation of these stable hydrated ions releases a significant amount of energy in the form of heat.[\[1\]](#)

Q2: What happens chemically when **Gallium trichloride** is dissolved in water?

A2: When dissolved in water, **Gallium trichloride** dissociates into hexaqua gallium(III) $[\text{Ga}(\text{H}_2\text{O})_6]^{3+}$ and chloride Cl^- ions. The $[\text{Ga}(\text{H}_2\text{O})_6]^{3+}$ ion then undergoes hydrolysis, releasing a proton (H^+) and forming an acidic solution.[\[1\]](#) This acidic nature is an important consideration for your experimental setup and downstream applications.

Q3: Can I dissolve **Gallium trichloride** in organic solvents? Is it also exothermic?

A3: Yes, **Gallium trichloride** is soluble in a wide range of organic solvents, including ethers, benzene, and even alkanes, which is unusual for a metal halide.^{[1][2]} The dissolution in polar aprotic solvents like ethers can also be exothermic as GaCl_3 acts as a Lewis acid and forms adducts with the solvent molecules. The exothermicity in organic solvents is generally less vigorous than in water.

Q4: What are the primary safety concerns when handling **Gallium trichloride**?

A4: The primary safety concerns are its corrosive nature and its violent, exothermic reaction with water.^{[1][3]} **Gallium trichloride** is hygroscopic and will fume in moist air, releasing corrosive hydrogen chloride (HCl) gas. Direct contact can cause severe skin and eye burns.^[1] Always handle **Gallium trichloride** in a fume hood, under an inert atmosphere, and wear appropriate personal protective equipment (PPE).^{[3][4]}

Q5: What is the white smoke I see when I open a container of **Gallium trichloride**?

A5: The white smoke is a result of the hydrolysis of **Gallium trichloride** upon contact with moisture in the air. The GaCl_3 reacts with water vapor to form small particles of gallium oxychloride and hydrogen chloride gas, which appears as white fumes.^[2]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Sudden, violent boiling and splashing of the solvent upon addition of GaCl ₃ .	1. Rapid, uncontrolled exothermic reaction. 2. Adding the solvent to the GaCl ₃ instead of the other way around. 3. Using a solvent that is at or near its boiling point.	1. Immediately cease addition of GaCl ₃ . If safe to do so, move the reaction vessel to a secondary containment unit. 2. Always add GaCl ₃ slowly and in small portions to the solvent while vigorously stirring. 3. Pre-cool the solvent in an ice bath before beginning the addition of GaCl ₃ .
A solid precipitate forms in the aqueous solution.	1. Hydrolysis of GaCl ₃ to form insoluble gallium hydroxide or oxychlorides. 2. The pH of the solution is too high (above 2).	1. Acidify the solution by slowly adding dilute hydrochloric acid (HCl) until the precipitate redissolves. 2. Maintain a low pH (ideally below 2) to prevent precipitation.
The GaCl ₃ is difficult to dissolve in an organic solvent.	1. The solvent may not be suitable for dissolving GaCl ₃ . 2. Insufficient mixing or agitation.	1. Consult solubility data to ensure you are using an appropriate solvent. Ethers and aromatic hydrocarbons are generally good choices. 2. Increase the stirring rate or use a magnetic stirrer to enhance dissolution. Gentle warming may be attempted with extreme caution and proper temperature control, but be mindful of the exothermic nature of the dissolution.
Corrosion of metal equipment (spatulas, stir bars).	1. Formation of corrosive HCl gas upon contact with moisture. 2. The acidic nature of the GaCl ₃ solution.	1. Use equipment made of inert materials such as glass, PTFE, or certain resistant alloys. 2. Neutralize acidic solutions with a suitable base

(e.g., sodium bicarbonate) before they come into contact with incompatible metal surfaces, especially during cleaning.

The final solution has a yellow tint.

1. Presence of iron impurities in the GaCl_3 or the solvent.

1. If high purity is required, consider using a higher grade of GaCl_3 and purified solvents. The color is unlikely to interfere with many applications.

Data Presentation

Physical and Chemical Properties of Gallium Trichloride

Property	Value
Molar Mass	176.07 g/mol
Appearance	Colorless, needle-like crystals
Density	2.47 g/cm ³
Melting Point	77.9 °C
Boiling Point	201.3 °C
Solubility in Water	Very soluble (> 800 g/L)

Enthalpy Data for Gallium Trichloride

Thermodynamic Parameter	Value (kJ/mol)
Enthalpy of Sublimation ($\Delta H^\circ_{\text{sub}}$)	89 ± 2
Enthalpy of Vaporization (ΔH_{vap})	72.7 ± 0.2
Enthalpy of Fusion (ΔH_{fus})	11.12
Standard Enthalpy of Formation (gas) (ΔH°_f)	-428.4 ± 8.4

Note: Specific enthalpy of dissolution (ΔH_{soln}) values for **Gallium trichloride** in various solvents are not readily available in the literature. However, it is well-established that the dissolution in water is a strongly exothermic process.

Experimental Protocols

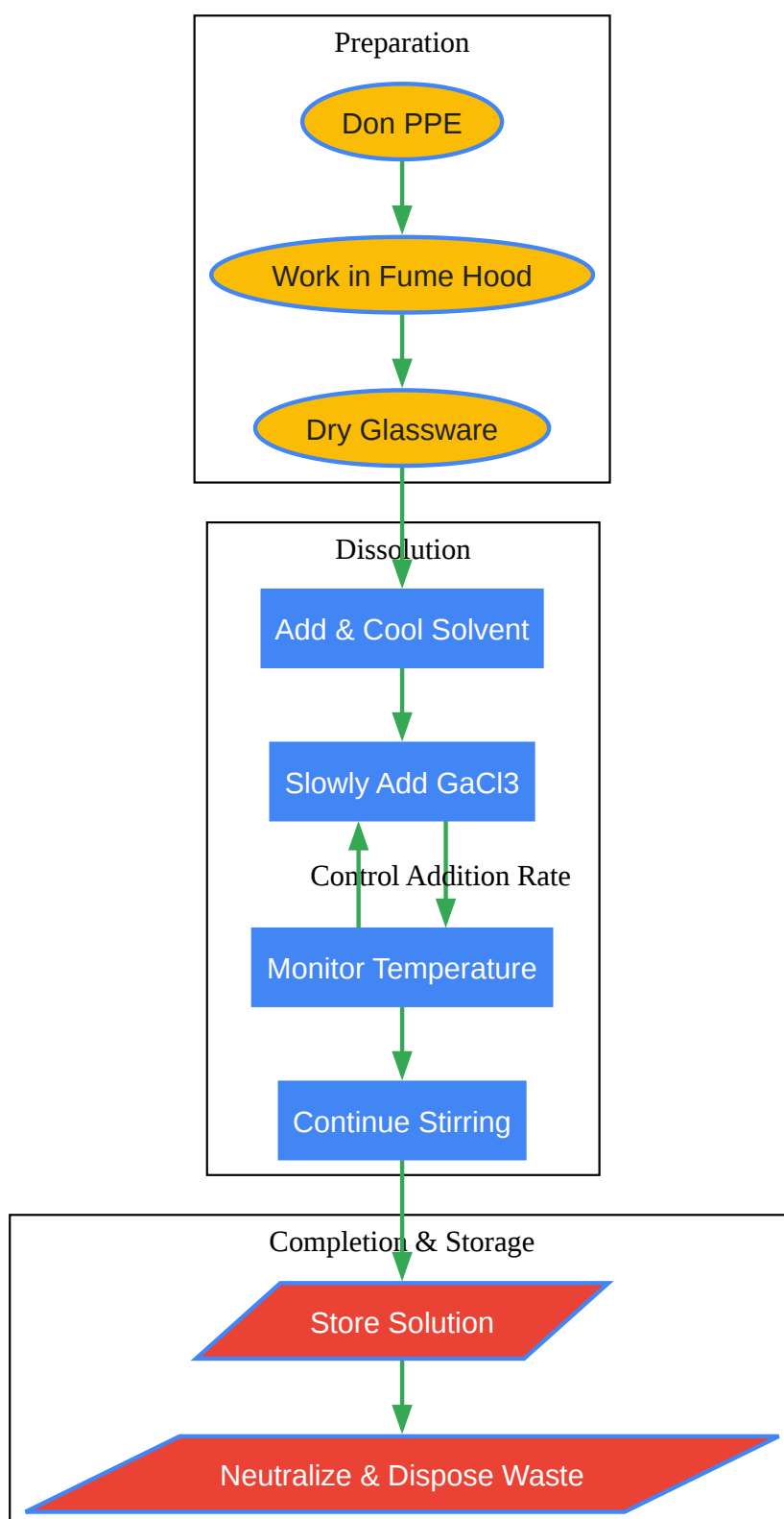
Protocol for Safe Dissolution of Gallium Trichloride in Water

This protocol is designed to safely manage the highly exothermic dissolution of GaCl_3 in water.

- Preparation and Personal Protective Equipment (PPE):
 - Conduct the entire procedure in a certified chemical fume hood.
 - Wear a flame-resistant lab coat, chemical splash goggles, a face shield, and chemical-resistant gloves (e.g., nitrile).
 - Ensure an emergency eyewash station and safety shower are readily accessible.
- Apparatus Setup:
 - Use a three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a powder addition funnel.
 - Place the flask in a cooling bath (e.g., an ice-water bath or a cryocooler) on a magnetic stir plate.
 - Ensure all glassware is dry and free of contaminants.
- Dissolution Procedure:
 - Add the desired volume of deionized water to the flask and begin stirring.
 - Allow the water to cool to between 0 and 5 °C.
 - Slowly add small portions of **Gallium trichloride** to the cooled, stirring water via the powder addition funnel.

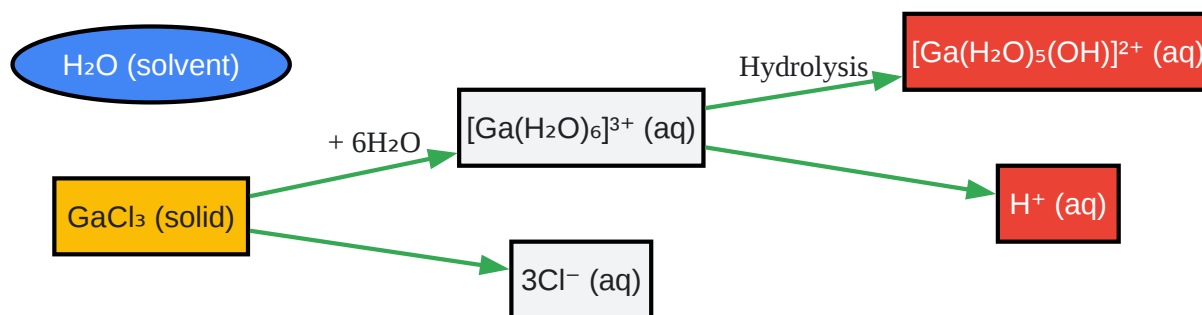
- Monitor the temperature closely. Maintain the temperature of the solution below 20 °C by controlling the rate of addition and the cooling bath temperature.
- If the temperature begins to rise rapidly, immediately stop the addition of GaCl_3 and allow the solution to cool before resuming.
- Once all the GaCl_3 has been added, continue to stir the solution in the cooling bath for at least 30 minutes to ensure complete dissolution and thermal equilibrium.
- Storage and Waste Disposal:
 - Store the resulting acidic solution in a tightly sealed, properly labeled container made of a compatible material (e.g., glass or acid-resistant plastic).
 - Neutralize any residual GaCl_3 or acidic solutions with a suitable base (e.g., sodium bicarbonate) before disposal, following institutional and local regulations.

Visualizations



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Caption: Workflow for the safe dissolution of **Gallium trichloride**.



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Caption: Hydrolysis pathway of **Gallium trichloride** in water.

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